

A Technical Guide to H-Ala-d-Ala-OH for Research Professionals

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Compound of Interest

Compound Name: *H-Ala-d-Ala-OH*

Cat. No.: *B1266454*

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An In-depth Resource for Researchers, Scientists, and Drug Development Professionals on the Commercial Availability and Application of **H-Ala-d-Ala-OH**.

This technical guide provides a comprehensive overview of the dipeptide **H-Ala-d-Ala-OH**, a critical reagent in bacteriology, antibiotic development, and biochemistry. This document details commercially available sources of **H-Ala-d-Ala-OH**, its physicochemical properties, and its primary applications in research. Furthermore, it offers detailed experimental protocols and visual workflows to facilitate its use in the laboratory.

Introduction to H-Ala-d-Ala-OH

H-Ala-d-Ala-OH, also known as L-Alanyl-D-alanine, is a dipeptide of significant interest in biomedical research. Its primary importance lies in its role as a key structural component of the bacterial cell wall. Specifically, it forms the C-terminal dipeptide of the pentapeptide side chains of peptidoglycan, the major structural polymer of the bacterial cell wall. This unique structural feature makes it a crucial target for a class of antibiotics known as glycopeptides, most notably vancomycin.

In research settings, **H-Ala-d-Ala-OH** serves as an essential tool for studying bacterial cell wall biosynthesis, screening for novel antibacterial agents, and investigating the mechanisms of antibiotic resistance. Its availability from commercial suppliers in high purity has enabled researchers to develop a variety of in vitro and cell-based assays to probe these fundamental biological processes.

Commercial Suppliers and Product Specifications

A variety of life science companies supply **H-Ala-d-Ala-OH** for research purposes. The table below summarizes the offerings from several prominent suppliers, providing key quantitative data to aid in product selection.

Supplier	Product Name	Catalog Number (Example)	Purity	Available Quantities
MedchemExpress	H-Ala-d-Ala-OH	HY-W250715	≥98.21% (LCMS)	10 mg, 50 mg, 100 mg
Chem-Impex	Ala-D-Ala-OH	05823	≥97% (HPLC)	250 mg, 1 g
Bachem	H-D-Ala-D-Ala-OH	Not specified	High Purity	Custom and catalog sizes
Cayman Chemical	D-Ala-D-Ala	39648	≥98%	250 mg, 500 mg, 1 g
Biosynth	Ala-D-Ala-OH	FA48629	Not specified	Inquire for details

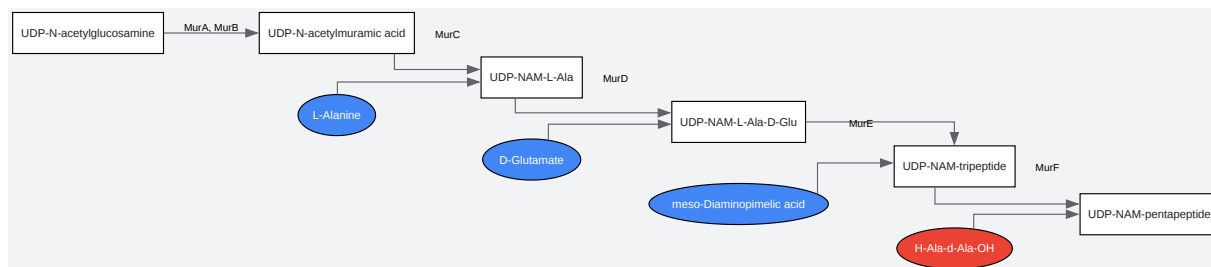
Note: Product specifications, including purity and available quantities, are subject to change. Researchers should always consult the supplier's website and Certificate of Analysis for the most up-to-date information.

Key Research Applications and Experimental Protocols

H-Ala-d-Ala-OH is a versatile tool employed in a range of experimental contexts. Below are detailed protocols for some of its most common applications.

Bacterial Cell Wall Biosynthesis Pathway

H-Ala-d-Ala-OH is a fundamental building block in the synthesis of peptidoglycan. The following diagram illustrates the cytoplasmic stage of this essential pathway.

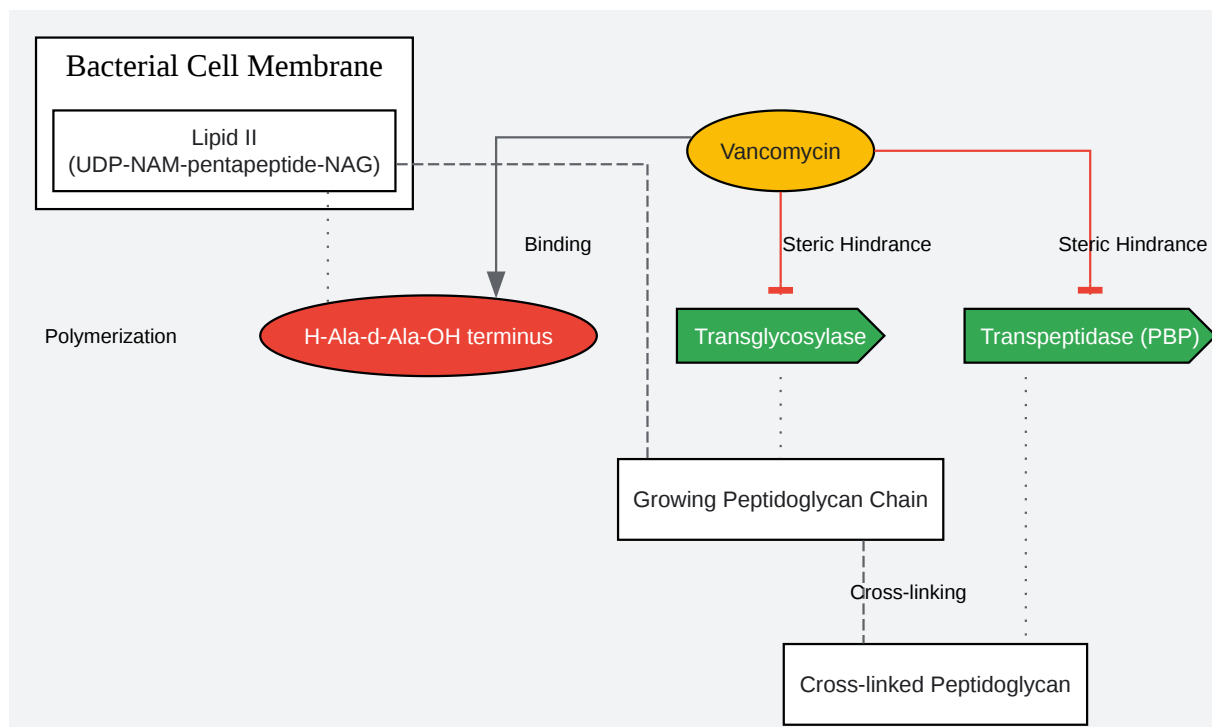


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Cytoplasmic Stage of Peptidoglycan Biosynthesis.

Vancomycin Binding and Inhibition of Peptidoglycan Synthesis

The terminal D-Ala-D-Ala moiety of the peptidoglycan precursor is the direct target of vancomycin. The antibiotic binds to this dipeptide, sterically hindering the subsequent transglycosylation and transpeptidation steps, thereby inhibiting cell wall synthesis and leading to bacterial cell death.



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Mechanism of Vancomycin Inhibition.

Experimental Protocol: In Vitro D-Ala-D-Ala Ligase (Ddl) Activity Assay

This assay measures the activity of D-Ala-D-Ala ligase, the enzyme responsible for synthesizing the D-Ala-D-Ala dipeptide.

Materials:

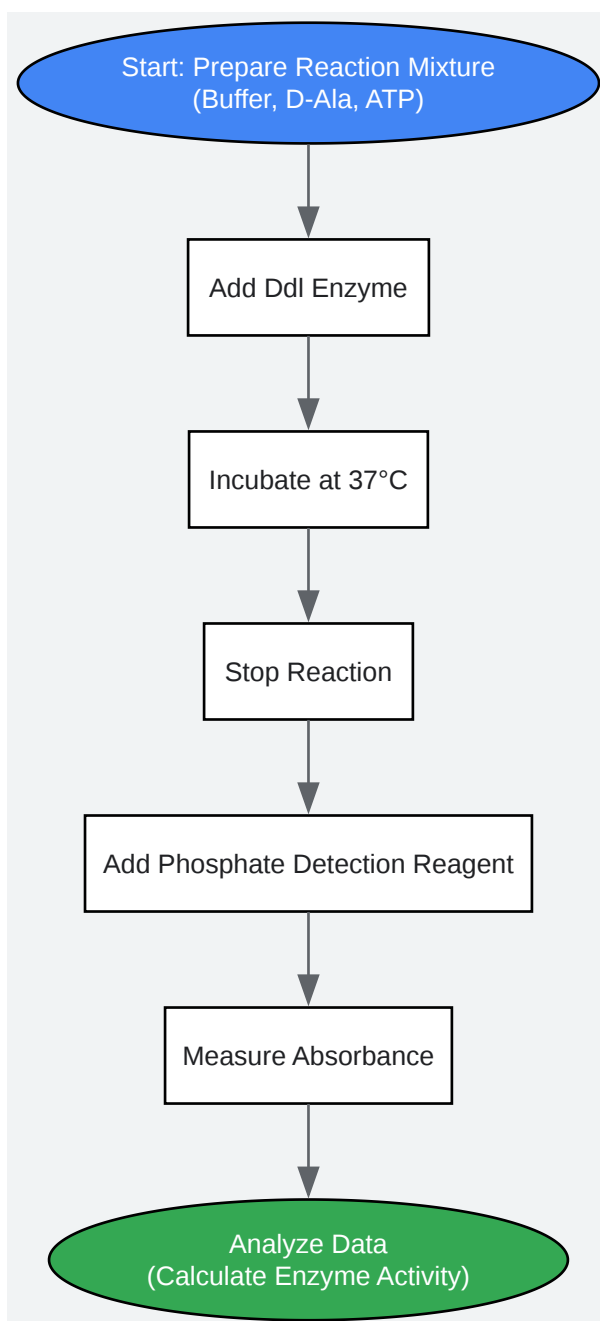
- Purified D-Ala-D-Ala ligase (Ddl) enzyme
- **H-Ala-d-Ala-OH** (as a standard, if needed for product identification)
- D-Alanine
- ATP (Adenosine triphosphate)

- Reaction Buffer (e.g., 100 mM Tris-HCl, pH 7.5, 10 mM MgCl₂, 50 mM KCl)
- Malachite Green Phosphate Assay Kit (or similar phosphate detection reagent)
- 96-well microplate
- Microplate reader

Procedure:

- Reaction Setup:
 - Prepare a reaction mixture containing the reaction buffer, a known concentration of D-Alanine, and ATP.
 - Prepare a control reaction without the Ddl enzyme.
 - Prepare a series of reactions with varying concentrations of a potential inhibitor if screening for new antibiotics.
- Enzyme Addition:
 - Initiate the reaction by adding a specific amount of purified Ddl enzyme to each well.
- Incubation:
 - Incubate the plate at the optimal temperature for the enzyme (e.g., 37°C) for a defined period (e.g., 30 minutes).
- Reaction Quenching:
 - Stop the reaction by adding a quenching solution (e.g., EDTA or by heat inactivation).
- Phosphate Detection:
 - Add the Malachite Green reagent to each well according to the manufacturer's instructions. This reagent will react with the inorganic phosphate (Pi) released from ATP hydrolysis during the ligation reaction.

- Measurement:
 - Measure the absorbance at the appropriate wavelength (typically around 620-650 nm) using a microplate reader.
- Data Analysis:
 - Calculate the amount of phosphate produced by comparing the absorbance values to a standard curve of known phosphate concentrations. The enzyme activity can then be determined.



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Workflow for D-Ala-D-Ala Ligase Activity Assay.

Conclusion

H-Ala-d-Ala-OH is an indispensable reagent for researchers in the fields of microbiology, drug discovery, and biochemistry. Its commercial availability in high-purity formulations from various suppliers has greatly facilitated the study of bacterial cell wall biosynthesis and the

development of novel antibiotics. The experimental protocols and workflows provided in this guide are intended to serve as a valuable resource for scientists utilizing this important dipeptide in their research endeavors. As our understanding of bacterial physiology and antibiotic resistance mechanisms continues to evolve, the utility of **H-Ala-d-Ala-OH** as a research tool is certain to expand.

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